

An In-Depth Technical Guide to 2-Amino-4'-methylbenzophenone

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Compound of Interest

Compound Name: 2-Amino-4'-methylbenzophenone

Cat. No.: B1266141

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This guide provides essential physicochemical data for **2-Amino-4'-methylbenzophenone**, a compound of interest for researchers and professionals in drug development and chemical synthesis.

Core Molecular Data

The fundamental molecular properties of **2-Amino-4'-methylbenzophenone** are summarized below. This data is critical for stoichiometric calculations, analytical characterization, and computational modeling.

Property	Value	Source
Molecular Formula	C ₁₄ H ₁₃ NO	[1] [2] [3]
Molecular Weight	211.26 g/mol	[1] [2] [3] [4]
Alternate Molecular Weight	211.259 g/mol	[5]

Experimental Protocols

While detailed experimental protocols for the synthesis or analysis of **2-Amino-4'-methylbenzophenone** are not provided in the search results, it is noted that this compound is utilized as a starting reagent in the synthesis of other complex molecules. For instance, it is used in the palladium-catalyzed preparation of certain antitumor agents. Researchers requiring

specific experimental methodologies would need to consult specialized synthetic chemistry literature.

Logical Relationship of Molecular Data

The following diagram illustrates the direct relationship between the chemical name, its empirical formula, and the calculated molecular weight.



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Molecular data relationship for **2-Amino-4'-methylbenzophenone**.

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References

- 1. 2-Amino-4'-methylbenzophenone m | C₁₄H₁₃NO | CID 118923 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-AMINO-4'-METHYLBENZOPHENONE | 36192-63-9 [chemicalbook.com]
- 3. 2-Amino-4-methylbenzophenone | C₁₄H₁₃NO | CID 78651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. 2-Amino-4-methyl-benzophenone | CymitQuimica [cymitquimica.com]
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